

Commercial Availability and Suppliers of 2-Bromo-6-fluoropyridine: A Technical Guide

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Compound of Interest

Compound Name: **2-Bromo-6-fluoropyridine**

Cat. No.: **B174918**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Procurement and Handling of **2-Bromo-6-fluoropyridine**.

Introduction

2-Bromo-6-fluoropyridine is a key building block in the synthesis of a wide array of pharmaceutical and agrochemical compounds. Its unique electronic properties, stemming from the presence of both a bromine and a fluorine atom on the pyridine ring, make it a versatile reagent for various cross-coupling reactions and nucleophilic substitutions. This guide provides a comprehensive overview of the commercial availability of **2-Bromo-6-fluoropyridine**, its key suppliers, and essential technical information for its handling, storage, and synthesis.

Physicochemical Properties

Property	Value
CAS Number	144100-07-2
Molecular Formula	C ₅ H ₃ BrFN
Molecular Weight	175.99 g/mol
Appearance	Colorless to light yellow liquid or low melting solid
Boiling Point	~70 °C at 15 mbar[1]
Flash Point	88 °C (190.4 °F)

Commercial Suppliers and Availability

2-Bromo-6-fluoropyridine is readily available from a multitude of chemical suppliers, catering to both research and development as well as bulk manufacturing needs. The typical purity offered is $\geq 97\%$, with many suppliers providing $\geq 99\%$ purity grades.

Supplier	Typical Purity	Available Quantities
Sigma-Aldrich (Merck)	AldrichCPR	100 mg
Thermo Fisher Scientific (Alfa Aesar)	97%	1 g, 5 g
TCI (Tokyo Chemical Industry)	>98.0% (GC)	1 g, 5 g, 25 g
Chem-Impex International	$\geq 99\%$ (GC)	1 g, 5 g, 25 g, 100 g, 250 g
Manchester Organics	97%	Inquire for bulk
Santa Cruz Biotechnology	Inquire	Inquire
BLD Pharm	$\geq 98\%$	Inquire
P212121	>98%	5 g, 25 g, 100 g

Note: Availability and offered quantities are subject to change. It is recommended to consult the respective supplier's website for the most current information.

Safety, Handling, and Storage

Hazard Identification:

2-Bromo-6-fluoropyridine is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its hazard statements include:

- H301: Toxic if swallowed.[\[2\]](#)
- H311: Toxic in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H332: Harmful if inhaled.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Personal Protective Equipment (PPE):

Due to its hazardous nature, strict adherence to safety protocols is mandatory. The following PPE should be worn when handling **2-Bromo-6-fluoropyridine**:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and appropriate footwear.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when working outside of a fume hood or with larger quantities.

Handling and Storage:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.

- Keep away from sources of ignition.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.^[3] The recommended storage temperature is often between 0-8 °C.

Experimental Protocols: Synthesis of 2-Bromo-6-fluoropyridine

The most common laboratory-scale synthesis of **2-Bromo-6-fluoropyridine** involves the fluorination of 2,6-dibromopyridine. The following protocol is adapted from a known procedure. ^[1]

Reaction:

Materials and Equipment:

- 2,6-dibromopyridine
- Potassium fluoride (spray-dried)
- 18-crown-6
- Distillation apparatus
- Heating mantle
- Vacuum pump
- Round-bottom flask
- Stir bar

Procedure:

- To a round-bottom flask equipped with a stir bar and a distillation head, add 2,6-dibromopyridine (e.g., 100 g, 422.10 mmol), potassium fluoride (e.g., 36.79 g, 633.15 mmol), and 18-crown-6 (e.g., 11.16 g, 42.21 mmol).

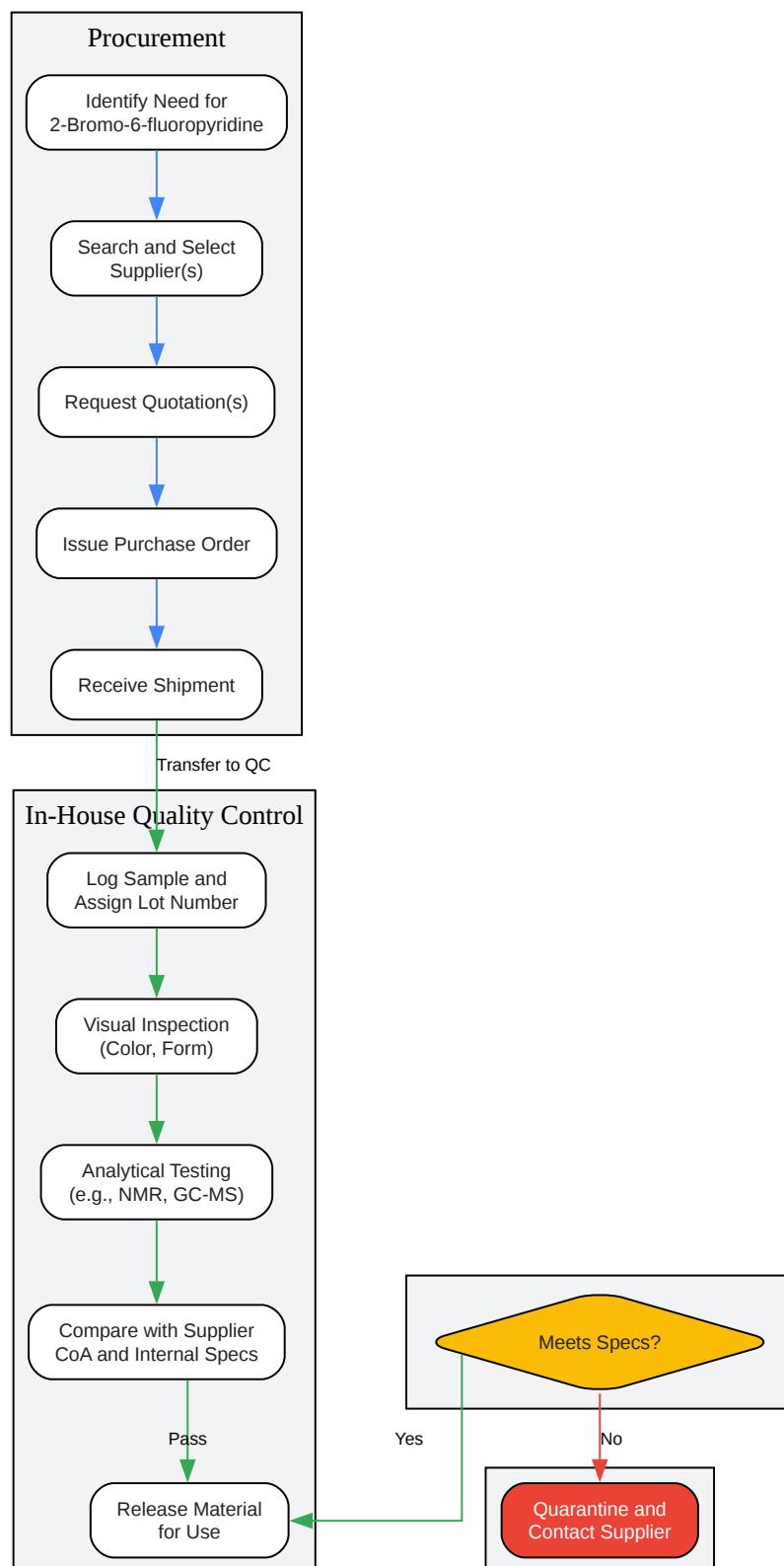
- The mixture is heated to 190 °C under a vacuum of 200 mbar.
- The product, **2-Bromo-6-fluoropyridine**, is distilled off as it is formed.
- The collected distillate is then purified by a second distillation to yield the final product.

Expected Outcome:

This procedure can yield approximately 43.90 g of **2-Bromo-6-fluoropyridine** with a boiling point of 70 °C at 15 mbar.[\[1\]](#)

Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for the procurement and in-house quality control of **2-Bromo-6-fluoropyridine** in a research and development setting.

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